

Epyrifenacil: Application Notes and Protocols for Pre-Plant Burndown Weed Control

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Compound of Interest

Compound Name: *Epyrifenacil*

Cat. No.: *B8306211*

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Introduction

Epyrifenacil is a novel protoporphyrinogen oxidase (PPO) inhibiting herbicide developed by Sumitomo Chemical for broad-spectrum pre-plant burndown weed control.[1][2][3] Belonging to the pyrimidinedione chemical class, **Epyrifenacil** offers a unique systemic action against a wide range of grass and broadleaf weeds, including those resistant to other PPO inhibitors.[1][4] Its mode of action, coupled with favorable application timings, positions it as a significant tool in modern weed management strategies. This document provides detailed application notes, experimental protocols, and efficacy data to support research and development efforts related to **Epyrifenacil**.

Mode of Action

Epyrifenacil functions by inhibiting the protoporphyrinogen oxidase (PPO) enzyme, a key component in the chlorophyll and heme biosynthesis pathways in plants. This inhibition leads to an accumulation of protoporphyrinogen IX, which, in the presence of light and oxygen, generates highly reactive singlet oxygen species. These reactive oxygen species cause rapid lipid peroxidation and destruction of cell membranes, leading to cellular leakage, necrosis, and ultimately, plant death. A distinguishing feature of **Epyrifenacil** is its systemic activity, which is attributed to the phloem mobility of its acidic metabolite, allowing for translocation within the plant.

Data Presentation

Efficacy of Epyrifenacil on PPO-Inhibitor Resistant Palmer Amaranth

Target Weed Biotype	Epyrifenacil Application Rate (lb ai/A)	Weed Control (%)
ΔGly-210 resistant Palmer amaranth	0.004	88
Arg-128-gly resistant Palmer amaranth	0.004	100
Gly-399-Ala resistant Palmer amaranth	0.004	100
All evaluated resistant biotypes	0.008	100
All evaluated resistant biotypes	0.016	100

Data sourced from EPA documents referencing Nelson and Schneider, 2021.

Efficacy of Epyrifenacil on Grass Weeds

Target Weed Species	Epyrifenacil Application Rate (lb ai/A)	Weed Control (%)
Barnyardgrass	0.018	100
Large Crabgrass	0.018	98

Data sourced from EPA documents referencing Nelson and Schneider, 2021.

Efficacy of Epyrifenacil Tank Mixes for Pre-Plant Burndown

A tank mixture of **Epyrifenacil** with glyphosate and dicamba has demonstrated statistically higher effectiveness against several key weed species compared to glyphosate and dicamba alone.

Target Weed Species

Purslane

Velvetleaf

Palmer amaranth

Dandelion

Shepherd's purse

Giant foxtail

Fall panicum

Common barnyardgrass

Effectiveness was evaluated 14 days after application. Specific control percentages from the source study (Nelson and Schneider, 2021) were not publicly available.

Application Rates for General Weed Control

Epyrifenacil Application Rate (fl oz/A)	Outcome
5	64 weed species controlled
5	28 weed species suppressed
2.5	4 weed species controlled
2.5	6 weed species suppressed

Treatment results were evaluated 14 days after application. A comprehensive list of the 92 targeted weed species was not publicly available.

Experimental Protocols

Protocol for Evaluating Pre-Plant Burndown Efficacy of Epyrifenacil

1. Objective: To determine the efficacy of **Epyrifenacil**, alone and in combination with tank-mix partners, for the pre-plant burndown control of various weed species.

2. Experimental Design:

- Trial Layout: Randomized Complete Block Design (RCBD) with a minimum of 4 replications.
- Plot Size: Minimum of 10 feet by 30 feet to minimize edge effects and provide a representative area for assessment.

3. Treatments:

- **Epyrifenacil** Rates: Include a range of rates to determine dose-response, for example, 2.5 fl oz/A and 5.0 fl oz/A.
- Tank Mixes:
 - **Epyrifenacil** + Glyphosate
 - **Epyrifenacil** + Dicamba
 - **Epyrifenacil** + Glyphosate + Dicamba
- Comparative Standards: Include industry-standard burndown herbicides (e.g., glyphosate alone, dicamba alone, other PPO inhibitors) for comparison.
- Controls: Include an untreated check plot within each replication.

4. Application:

- Timing: Apply to actively growing weeds. Record the growth stage of each target weed species at the time of application.
- Equipment: Use a calibrated research plot sprayer equipped with flat-fan nozzles to ensure uniform coverage.
- Carrier Volume: Apply in a spray volume of 10-20 gallons per acre.

- Adjuvants: Include appropriate adjuvants (e.g., non-ionic surfactant, crop oil concentrate, or methylated seed oil) as recommended by the product label.

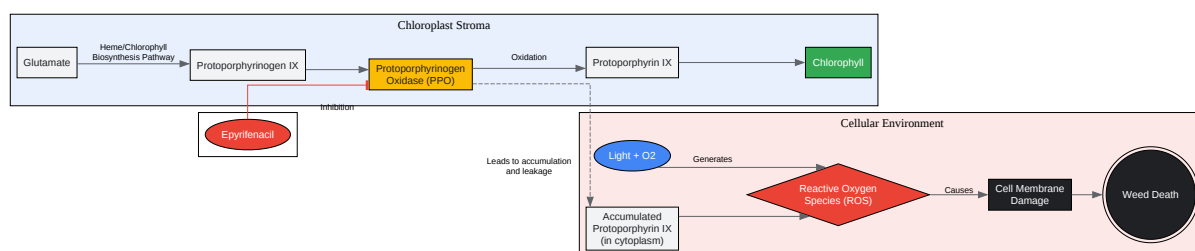
5. Data Collection:

- Weed Control Ratings: Visually assess percent weed control at 7, 14, 21, and 28 days after treatment (DAT). Ratings should be on a scale of 0% (no control) to 100% (complete death of the weed).
- Weed Density and Biomass: In a designated quadrat within each plot, count the number of live weeds of each species and collect above-ground biomass at a specified time point (e.g., 28 DAT).
- Crop Safety (if applicable): If a crop is to be planted following the burndown application, assess crop injury (phytotoxicity) at regular intervals after emergence.

6. Statistical Analysis:

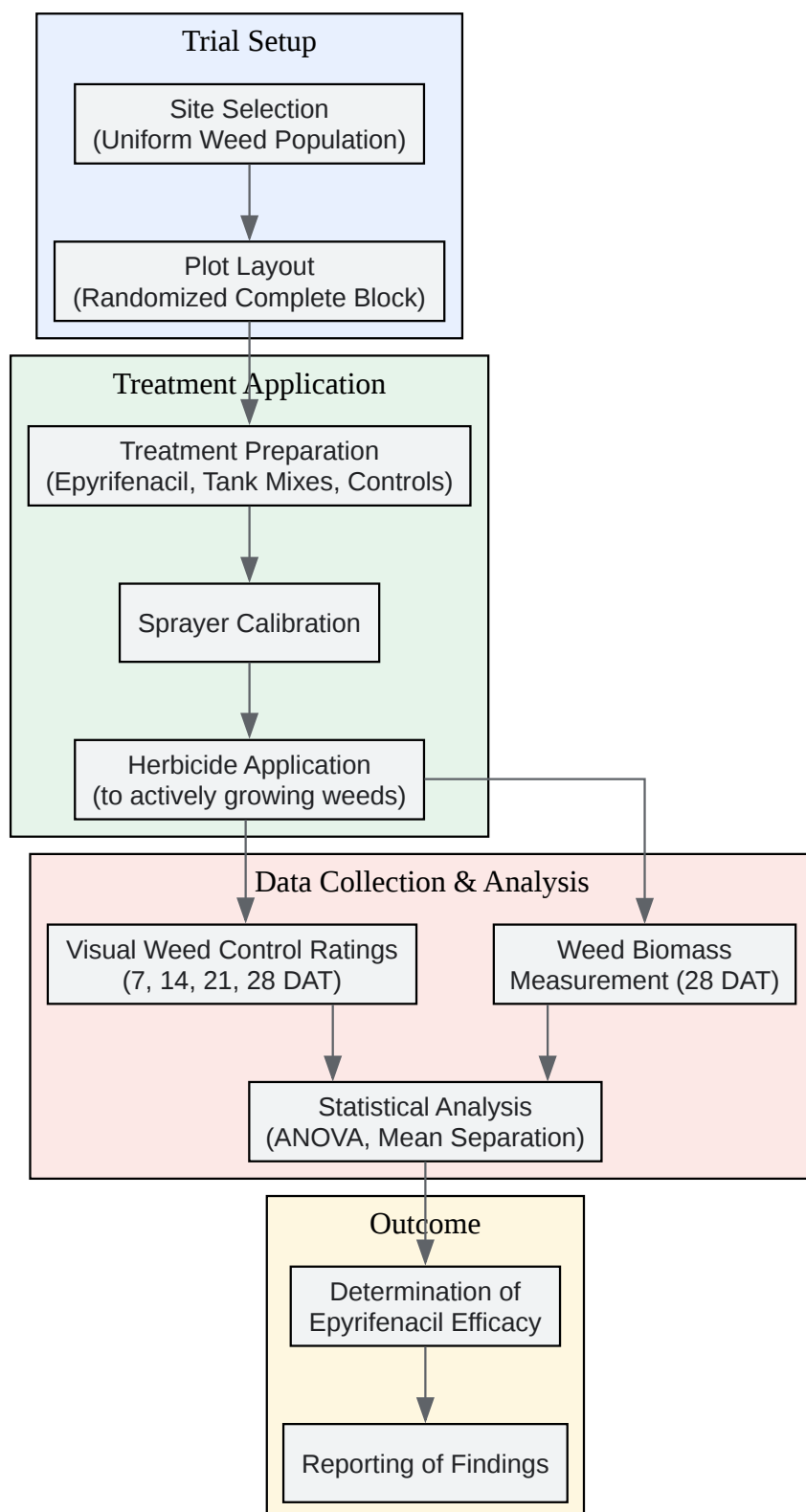
- Analyze data using Analysis of Variance (ANOVA).
- Use a means separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

Visualizations



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Caption: **Epyrifenacil's** Mode of Action via PPO Inhibition.



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Caption: Workflow for Pre-Plant Burndown Herbicide Field Trial.

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References

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